

An In-depth Technical Guide to the Solubility and Stability of TD1092

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Compound of Interest

Compound Name: *TD1092 intermediate-1*

Cat. No.: *B15554908*

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Disclaimer: Publicly available scientific literature and databases do not contain information on a compound specifically designated as "**TD1092 intermediate-1**". The designation "TD1092" has been attributed to at least two distinct chemical entities: a pan-IAP (Inhibitor of Apoptosis Proteins) degrader and a macrocyclic chelator for rare earth elements. This guide presents the available solubility and stability data for both of these compounds to provide a comprehensive overview for researchers, scientists, and drug development professionals.

Part 1: TD1092 as a Pan-IAP Degradator (PROTAC)

TD1092, in the context of cancer research, is a pan-IAP degrader that functions as a Proteolysis-Targeting Chimera (PROTAC). It induces the degradation of cIAP1, cIAP2, and XIAP, leading to the activation of caspases and promoting apoptosis in cancer cells.^{[1][2]} This compound has been shown to inhibit the TNF α -mediated NF- κ B pathway.^[1]

Solubility Data

Quantitative aqueous solubility data for the pan-IAP degrader TD1092 is not readily available in the public domain. However, information from chemical suppliers provides some qualitative solubility information.

Solvent	Solubility	Concentration
DMSO	Soluble (saturation unknown)	- 10 mM
- 5 mM		
- 1 mM		

Table 1: Solubility of Pan-IAP Degradator TD1092. Data sourced from MedchemExpress.[\[1\]](#)

Stability Data

Detailed stability studies for TD1092 have not been published. However, storage recommendations for stock solutions provide an indication of its stability under specific conditions.

Solvent	Storage Temperature	Duration	Notes
DMSO	-80°C	6 months	Protect from light. Aliquot to prevent repeated freeze-thaw cycles.
DMSO	-20°C	1 month	Protect from light.

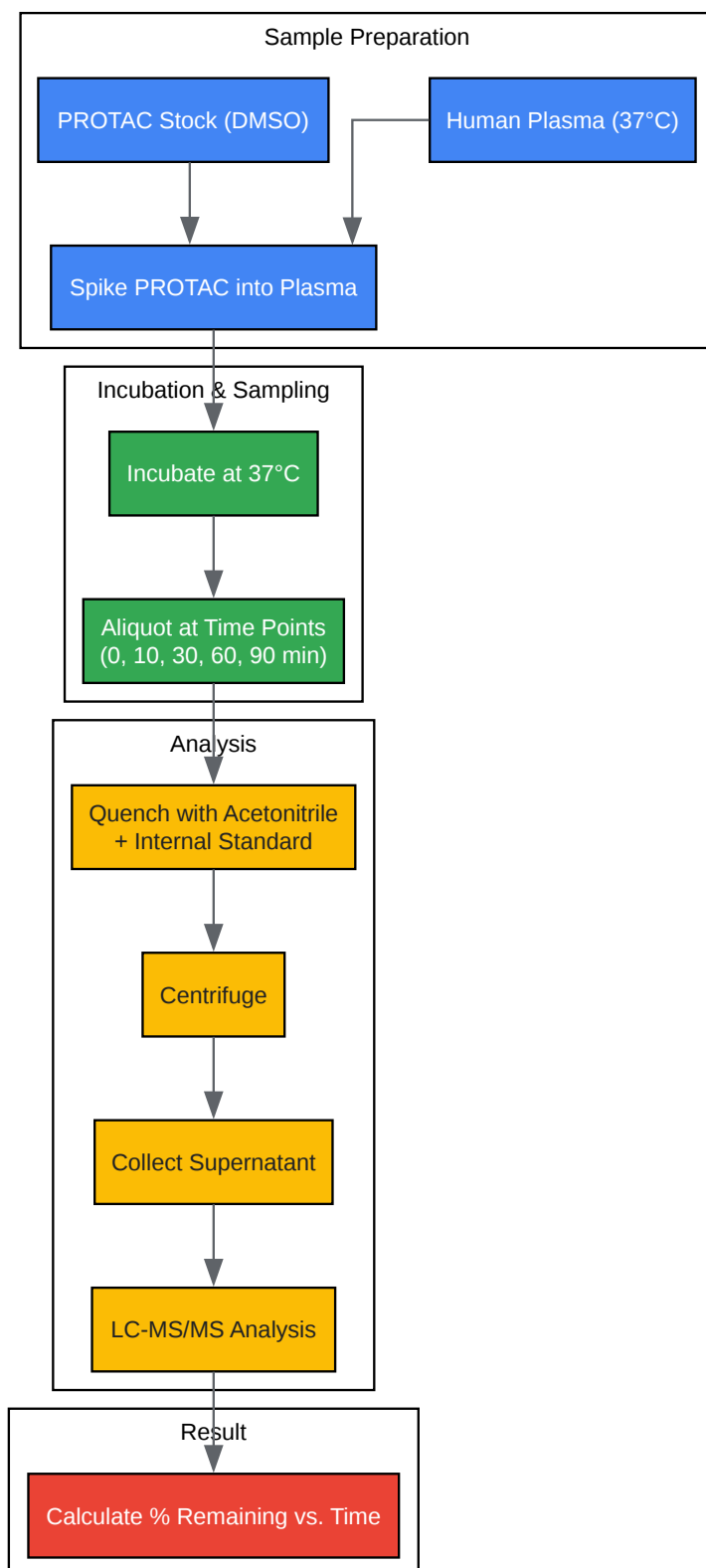
Table 2: Storage and Stability of Pan-IAP Degradator TD1092 Stock Solutions. Data sourced from MedchemExpress.[\[1\]](#)

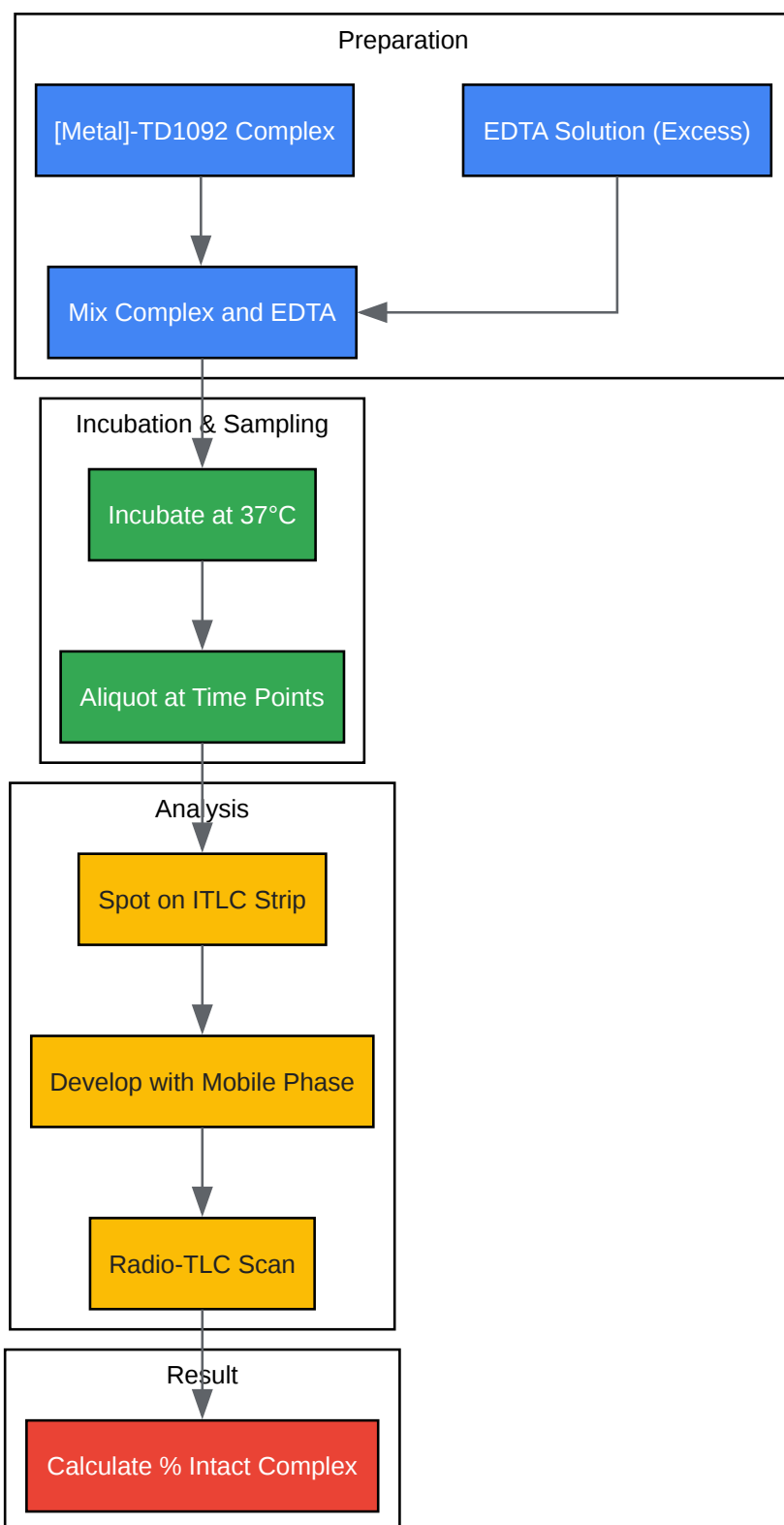
General Experimental Protocol for PROTAC Stability Assessment

The following is a general protocol for assessing the stability of a PROTAC like TD1092 in a relevant biological matrix, such as human plasma.

- Materials:
 - PROTAC stock solution (e.g., 10 mM in DMSO)

- Human plasma (or other relevant biological matrix)
- Phosphate-buffered saline (PBS), pH 7.4
- Acetonitrile with an internal standard (e.g., a structurally similar, stable compound)
- LC-MS/MS system
- Procedure:
 1. Spike the PROTAC from the stock solution into pre-warmed (37°C) human plasma to a final concentration of 1 μ M.
 2. Incubate the plasma sample at 37°C.
 3. At various time points (e.g., 0, 10, 30, 60, 90, 120 minutes), withdraw an aliquot of the plasma sample.
 4. Immediately quench the reaction by adding the plasma aliquot to a 4-fold excess of cold acetonitrile containing the internal standard.
 5. Vortex the mixture to precipitate plasma proteins.
 6. Centrifuge the sample at high speed (e.g., 14,000 rpm) for 10 minutes to pellet the precipitated proteins.
 7. Transfer the supernatant to a new tube or a 96-well plate for analysis.
 8. Analyze the concentration of the remaining PROTAC in the supernatant by LC-MS/MS.
- Data Analysis:
 - Calculate the percentage of the PROTAC remaining at each time point relative to the 0-minute time point.
 - Plot the percentage of remaining PROTAC against time to determine the degradation profile.





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References

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- 2. [cancer-research-network.com](https://www.cancer-research-network.com) [cancer-research-network.com]
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